

# Application Note: Laboratory Scale Synthesis of Sodium L-Lactate

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## Compound of Interest

Compound Name: sodium;(2R)-2-hydroxypropanoate

Cat. No.: B7803233

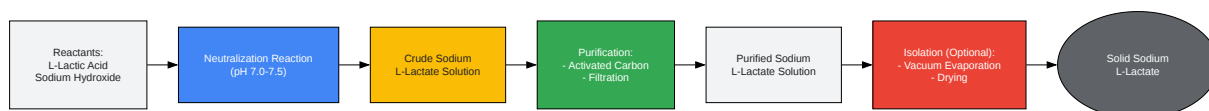
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Audience: Researchers, scientists, and drug development professionals.

Abstract: Sodium L-lactate, the sodium salt of L-lactic acid, is a versatile compound widely utilized in the pharmaceutical, cosmetic, and food industries.[1][2][3] In pharmaceutical applications, it serves as a pH buffering agent, an electrolyte replenisher in intravenous solutions like Ringer's lactate, and a moisturizer in topical formulations.[2][3][4] Recent research has also highlighted its role as a signaling molecule, influencing cellular metabolism and immune cell function.[5] This application note provides a detailed protocol for the laboratory-scale synthesis of sodium L-lactate from L-lactic acid and sodium hydroxide, followed by purification and characterization, suitable for research and development purposes.

## Synthesis Overview

The synthesis of sodium L-lactate is a straightforward acid-base neutralization reaction. L-lactic acid is reacted with a stoichiometric amount of sodium hydroxide to yield sodium L-lactate and water.[6] Subsequent purification steps involving activated carbon and filtration are employed to remove impurities and colored bodies, yielding a product of high purity.



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Figure 1: General workflow for the synthesis and purification of sodium L-lactate.

## Experimental Protocol

This protocol details the synthesis of a sodium L-lactate solution from an 85% L-lactic acid solution.

## Materials and Reagents

Reagent/Material	Grade	Supplier	Notes
L-Lactic Acid (85% w/w aq. soln.)	Reagent	Sigma-Aldrich	M.W. 90.08 g/mol
Sodium Hydroxide (NaOH)	ACS Reagent	Fisher Scientific	M.W. 40.00 g/mol
Activated Carbon	Decolorizing	VWR	Fine powder
Deionized Water (H <sub>2</sub> O)	Type I	Millipore	
pH Meter and Probe	Calibrated		
Magnetic Stirrer and Stir Bar			
Glass Beakers, Erlenmeyer Flasks			
Filtration Apparatus (Buchner funnel)			
Whatman Filter Paper (Grade 1)			

## Synthesis Procedure

- **Prepare a 10 M Sodium Hydroxide Solution:** Carefully dissolve 40.00 g of sodium hydroxide pellets in deionized water and make up the volume to 100 mL in a volumetric flask. Allow the solution to cool to room temperature. Caution: The dissolution of NaOH is highly exothermic.

- **Dilute L-Lactic Acid:** In a 500 mL beaker, weigh 90.08 g of 85% L-lactic acid solution (contains 76.57 g of pure lactic acid, 0.85 moles). Add 100 mL of deionized water and a magnetic stir bar.
- **Neutralization:** Place the beaker in an ice bath on a magnetic stirrer. Begin stirring and slowly add the 10 M sodium hydroxide solution dropwise using a burette or dropping funnel.
- **Monitor pH:** Continuously monitor the pH of the solution. The reaction is exothermic; maintain the temperature below 40°C. The target pH for the final solution is between 6.5 and 7.5.[7]
- **Purification:** Once the target pH is reached and stable, add 2 g of activated carbon to the solution to decolorize it.[8] Stir the mixture at room temperature for 30-60 minutes.[9]
- **Filtration:** Remove the activated carbon by vacuum filtration through a Buchner funnel fitted with Whatman No. 1 filter paper. The resulting filtrate should be a clear, colorless to pale yellow solution.[6]
- **Storage and Isolation (Optional):** The resulting solution is purified sodium L-lactate. For a higher concentration, the water can be removed under reduced pressure using a rotary evaporator.[8][10] To obtain a solid powder, the concentrated solution can be dried further in a vacuum oven.[6]

## Characterization and Quality Control

The final product should be characterized to ensure purity and identity.

Parameter	Specification	Method
Appearance	Clear, colorless to pale yellow solution/white powder	Visual Inspection
pH (of 60% solution)	6.5 - 7.5[7]	pH Meter
Assay (Purity)	≥98%	Titration
Identity ( <sup>1</sup> H NMR)	Conforms to reference spectrum	<sup>1</sup> H NMR Spectroscopy

## Titration for Assay

The purity of the synthesized sodium lactate can be determined by non-aqueous titration. Accurately weigh a sample of the dried product, dissolve it in a mixture of acetic anhydride and glacial acetic acid, and titrate with 0.1 N perchloric acid using crystal violet as an indicator.[11]

## <sup>1</sup>H NMR Spectroscopy

<sup>1</sup>H NMR spectroscopy is used to confirm the chemical structure of the lactate molecule.

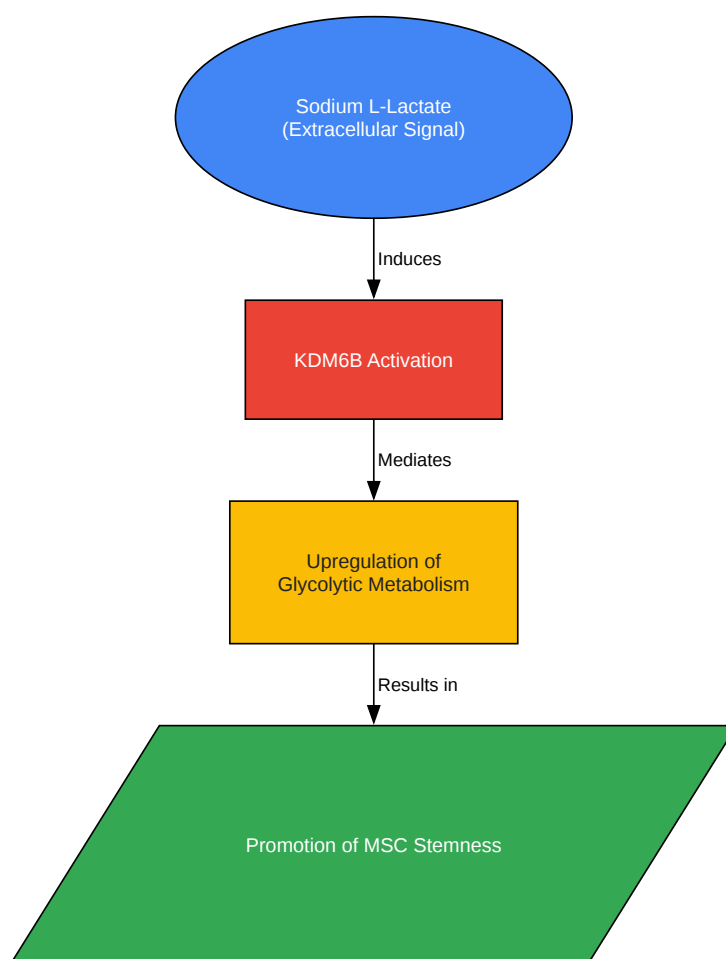
Assignment	Chemical Shift (ppm) in D <sub>2</sub> O	Multiplicity
-CH <sub>3</sub>	~1.33	Doublet
-CH(OH)	~4.11	Quartet

Note: The -OH proton signal is often not observed in D<sub>2</sub>O due to exchange.[12]

## Applications in Drug Development and Research

Sodium L-lactate is more than an inactive excipient; it is an active molecule with significant biological roles.

- **pH Buffer and Electrolyte:** It is a key component in intravenous fluids for treating metabolic acidosis and dehydration.[3] In the body, the lactate ion is metabolized to bicarbonate, which helps to correct acidosis.[3][7]
- **Cell Culture and Metabolism:** It is used as a supplemental energy source in cell culture media. Lactate is a crucial player in cellular metabolism, linking glycolysis and oxidative phosphorylation through the "lactate shuttle."[5]
- **Signaling Molecule:** Recent studies show lactate acts as a signaling molecule (a "lactormone") that can regulate gene expression and modulate immune responses. For example, sodium lactate can promote the stemness of mesenchymal stem cells (MSCs) by upregulating glycolysis through the lysine demethylase 6B (KDM6B).[13] It also has distinct effects on CD4<sup>+</sup> and CD8<sup>+</sup> T cell subsets, highlighting its role in immunomodulation.[14]



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Figure 2: Signaling pathway of sodium lactate in promoting mesenchymal stem cell (MSC) stemness.[13]

## Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.
- Sodium hydroxide is corrosive and its dissolution is highly exothermic. Handle with extreme care in a well-ventilated area or fume hood.
- Lactic acid is an irritant. Avoid contact with skin and eyes.
- Handle all chemicals in accordance with their Safety Data Sheets (SDS).

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